

Safe Disposal of 5'-O-DMT-N2-DMF-dG: A Procedural Guide

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Compound of Interest

Compound Name: 5'-O-DMT-N2-DMF-dG

Cat. No.: B10831282

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The proper disposal of **5'-O-DMT-N2-DMF-dG**, a modified nucleoside used in oligonucleotide synthesis, is critical for maintaining laboratory safety and environmental compliance. Due to the presence of the N,N-dimethylformamide (DMF) group, this compound requires handling as a hazardous chemical waste. This guide provides essential information for its safe disposal.

Immediate Safety and Handling Precautions

Before handling **5'-O-DMT-N2-DMF-dG**, it is imperative to consult the Safety Data Sheet (SDS) for N,N-dimethylformamide (DMF), as a specific SDS for the complete compound is not readily available. DMF is a flammable liquid and vapor, and it is harmful if inhaled or in contact with skin.^[1]

Personal Protective Equipment (PPE) is Mandatory:

- Eye Protection: Wear chemical safety goggles or a face shield.
- Hand Protection: Wear protective gloves (e.g., nitrile rubber).
- Body Protection: Wear a lab coat and ensure skin is not exposed.
- Respiratory Protection: Use in a well-ventilated area, preferably under a chemical fume hood. If vapors or aerosols are generated, respiratory protection is required.

Disposal Plan: Step-by-Step Procedure

Disposal of **5'-O-DMT-N2-DMF-dG** and its containers must be in accordance with local, state, and federal regulations. The following is a general procedural guide:

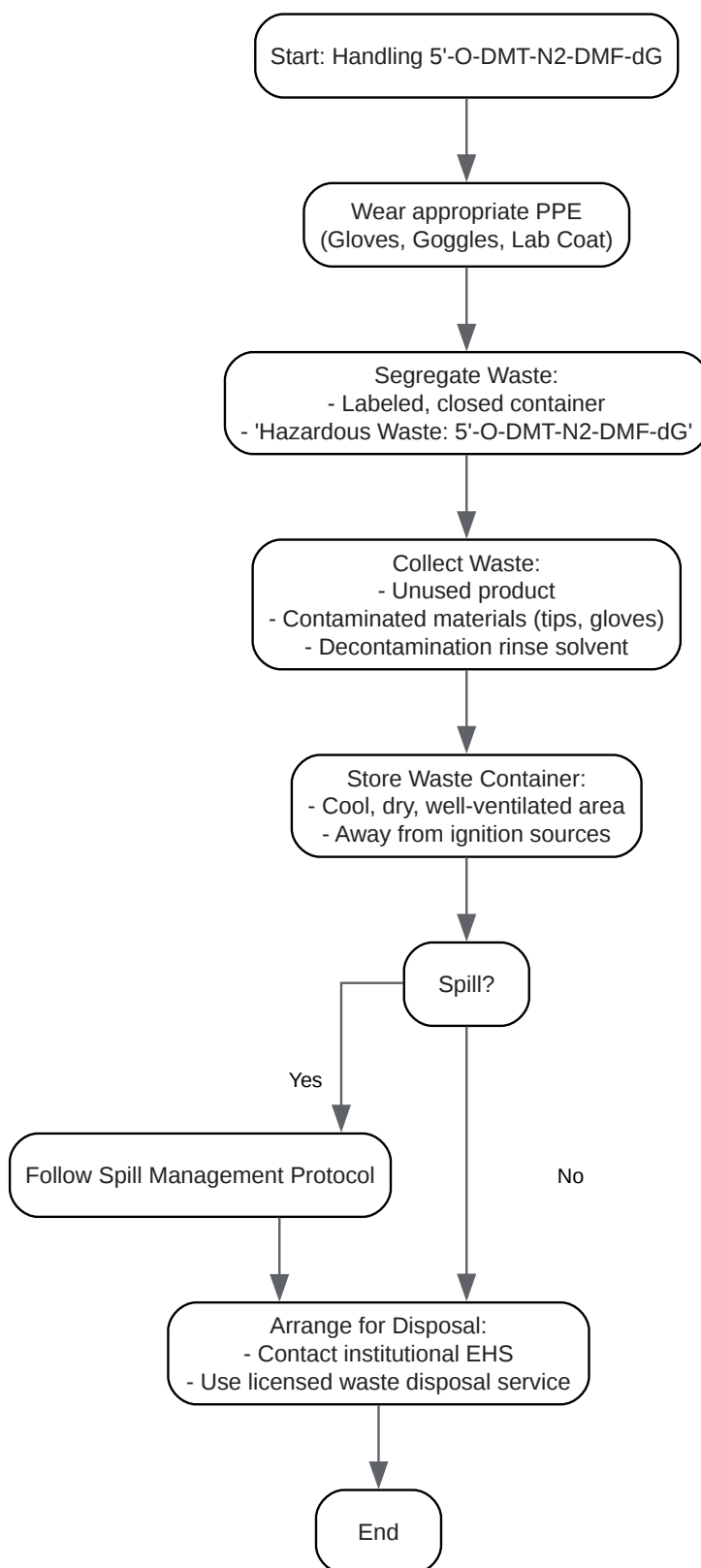
- Waste Segregation:
 - Designate a specific, labeled waste container for **5'-O-DMT-N2-DMF-dG** and any materials contaminated with it (e.g., pipette tips, gloves, empty vials).
 - The container must be clearly labeled as "Hazardous Waste" and include the full chemical name: "**5'-O-DMT-N2-DMF-dG**".
 - Do not mix this waste with other chemical waste streams unless compatibility has been confirmed by your institution's Environmental Health and Safety (EHS) department. Incompatible materials include strong oxidizing agents, halogens, and reducing agents.^[1]
- Container Management:
 - Use a container that is chemically resistant and has a secure, tightly closing lid.^[1]
 - Keep the waste container closed at all times, except when adding waste.
 - Store the waste container in a cool, dry, and well-ventilated area, away from heat, sparks, and open flames.^[1]
- Disposal of Unused Product:
 - If you have unused or expired **5'-O-DMT-N2-DMF-dG**, it must be disposed of as hazardous waste.
 - Do not attempt to dispose of it down the drain or in regular trash.
- Decontamination of Labware:
 - Any labware that has come into contact with **5'-O-DMT-N2-DMF-dG** should be decontaminated.

- Rinse the contaminated labware with a suitable solvent (e.g., ethanol or isopropanol) under a chemical fume hood.
- The rinse solvent must be collected and disposed of as hazardous waste.
- Spill Management:
 - In case of a spill, evacuate the area and ensure adequate ventilation.
 - Remove all sources of ignition.[\[1\]](#)
 - Absorb the spill with an inert material (e.g., vermiculite, dry sand) and place it in the designated hazardous waste container.
 - Clean the spill area thoroughly.
- Final Disposal:
 - Arrange for the pickup and disposal of the hazardous waste container through your institution's EHS department or a licensed chemical waste disposal company.[\[1\]](#)

Quantitative Data Summary

| Parameter | Value | Reference |
|------------------------------|------------------|---|
| Storage Temperature | -20°C to -80°C | [2] [3] |
| DMF Flash Point | 58 °C / 136.4 °F | [1] |
| DMF Autoignition Temperature | 445 °C / 833 °F | [1] |

Disposal Workflow



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A flowchart outlining the proper disposal procedure for **5'-O-DMT-N2-DMF-dG**.

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